

Essential Safety and Operational Guide for Handling 2H,3H-Decafluoropentane

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Compound of Interest

Compound Name: **2H,3H-Decafluoropentane**

Cat. No.: **B142709**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2H,3H-Decafluoropentane**. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing health risks and environmental impact.

Chemical Identifier:

- Name: **2H,3H-Decafluoropentane**
- Synonyms: HFC-43-10mee, 1,1,1,2,2,3,4,5,5,5-decafluoropentane
- CAS Number: 138495-42-8

Primary Hazards:

- Causes skin, eye, and respiratory tract irritation.[1]
- Harmful to aquatic life with long-lasting effects.[2][3]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **2H,3H-Decafluoropentane**. It is crucial to note that specific occupational exposure limits (OELs) such as OSHA PELs or ACGIH TLVs have not been established for this chemical.[1] The Temporary Emergency Exposure Limits (TEELs) provided below offer guidance for short-term, emergency situations.

Parameter	Value	Reference
Temporary Emergency Exposure Limits (TEELs)		
TEEL-1 (Mild, reversible effects)	36 ppm	[1]
TEEL-2 (Irreversible or serious, escape-impairing effects)	400 ppm	[1]
TEEL-3 (Life-threatening effects)	500 ppm	[1]
Glove Compatibility	Chemical-impermeable gloves are required. Specific breakthrough times and degradation data for 2H,3H-Decafluoropentane are not readily available in public literature. It is imperative to consult the glove manufacturer's specific chemical resistance data.	
Recommended Materials		[2]
Inhalation Toxicity	LC50 (rat, 4 hr) = 114,428 mg/m ³ (11,100 ppm)	[2]
Oral Toxicity	LD50 (rat) > 5,000 mg/kg	[2]
Dermal Toxicity	LD50 (rabbit) > 5,000 mg/kg	[2]

Experimental Protocols: Safe Handling and Disposal

1. Engineering Controls and Preparation:

- Ventilation: All handling of **2H,3H-Decafluoropentane** must be conducted in a well-ventilated area. For procedures that may generate vapors, a certified chemical fume hood is

mandatory.[1][2]

- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[1]
- Spill Kit: A spill kit containing inert absorbent materials (e.g., vermiculite, sand, or earth) should be readily available.[1]

2. Personal Protective Equipment (PPE):

A multi-layered approach to PPE is essential to prevent exposure.

- Eye and Face Protection: Wear tightly fitting chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[1] Since specific compatibility data is limited, it is crucial to consult the manufacturer's data for the chosen glove material. Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2] Inspect gloves for any signs of degradation or perforation before and during use.
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[1] A lab coat is standard, and for tasks with a higher risk of splashing, a chemically resistant apron should be worn.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] The specific type of respirator will depend on the airborne concentration and the nature of the work.

3. Handling Procedures:

- Avoid direct contact with eyes, skin, and clothing.[1]
- Avoid breathing vapor, mist, or gas.[1]

- Keep the container tightly closed when not in use.[[1](#)]
- Use non-sparking tools to prevent ignition from electrostatic discharge.[[2](#)]
- Wash hands thoroughly after handling.[[4](#)]

4. Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[2](#)]
- Keep containers tightly closed.[[1](#)]
- Store away from incompatible materials.[[2](#)]

5. Spill Response:

- Minor Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material like vermiculite, sand, or earth.[[1](#)]
 - Collect the absorbed material into a suitable, labeled container for disposal.[[1](#)]
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area and prevent entry.
 - Contact your institution's emergency response team.
 - Avoid runoff into storm sewers and ditches.[[1](#)]

6. Disposal Plan:

- Chemical Waste: **2H,3H-Decafluoropentane** must be disposed of as hazardous waste.[[2](#)] Do not discharge into sewers or the environment.[[2](#)] The material can be disposed of by a

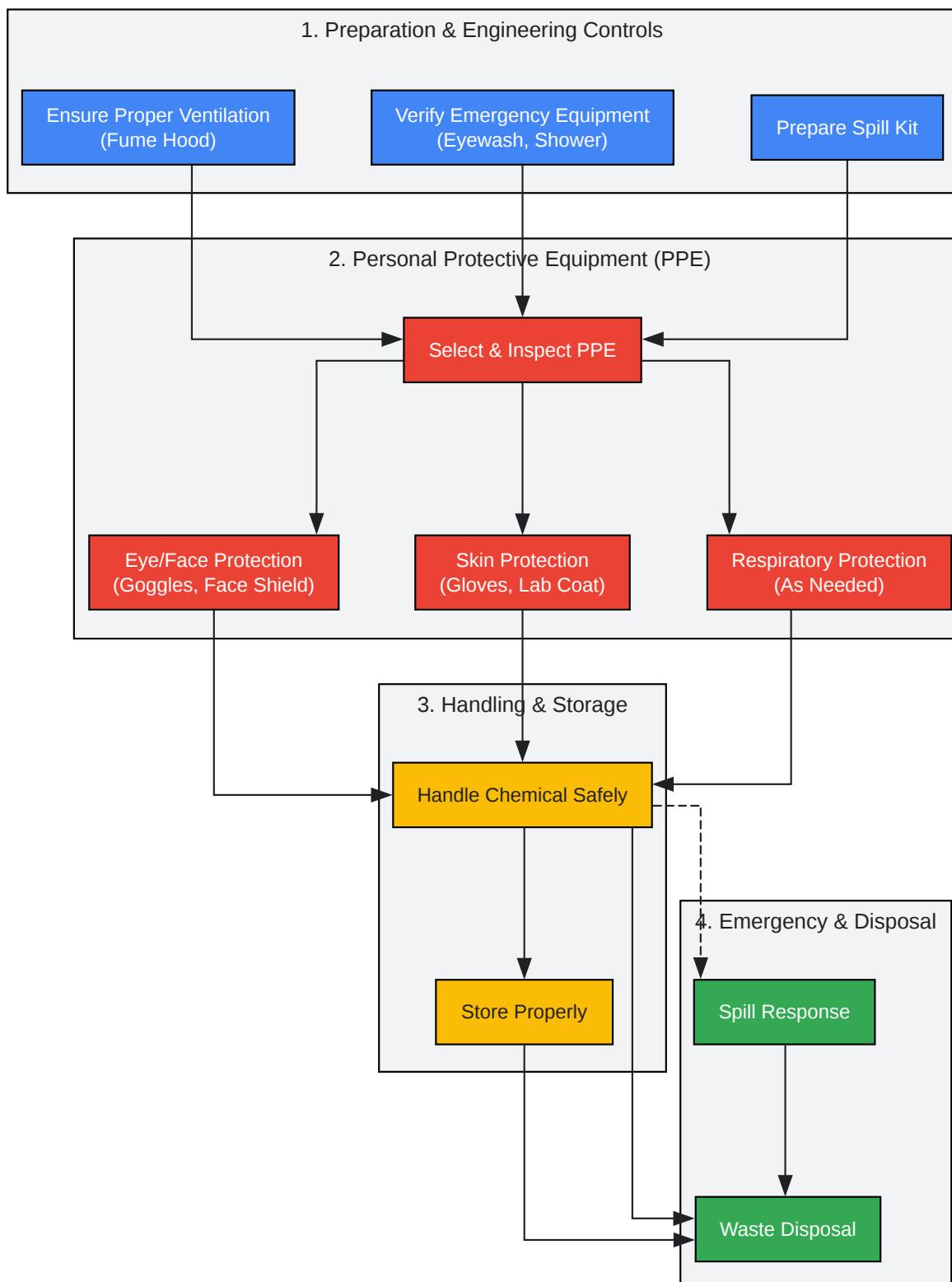
licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.

[2]

- Contaminated Materials: All materials contaminated with **2H,3H-Decafluoropentane**, including PPE and spill cleanup materials, must be collected in a labeled, sealed container and disposed of as hazardous waste.[2]
- Container Disposal: Empty containers should be triple-rinsed (or equivalent) and may then be offered for recycling or reconditioning. Alternatively, puncture the container to prevent reuse and dispose of it in a sanitary landfill, if local regulations permit.[2]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of **2H,3H-Decafluoropentane**, from initial preparation to final disposal.

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Caption: Workflow for Safe Handling of **2H,3H-Decafluoropentane**.

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